

Application Notes and Protocols for Basic Yellow 40 Staining of Latent Fingerprints

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Basic yellow 40

Cat. No.: B1329950

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Introduction

Basic Yellow 40 (BY40), also known as Maxilon Flavine 10GFF, is a fluorescent dye utilized in forensic science to enhance latent fingerprints that have been previously developed with cyanoacrylate (superglue) fuming.[1][2] This technique is particularly effective for visualizing prints on non-porous, multi-colored, or fluorescent surfaces where the white-developed cyanoacrylate ridges may have poor contrast.[3][4] When applied to cyanoacrylate-polymerized fingerprint ridges, BY40 imparts a bright yellow-green fluorescence under specific light conditions, significantly improving the clarity and detail of the print for examination and photographic documentation.[5][6]

Principle of Operation

The process relies on the adherence of the BY40 dye to the polymerized cyanoacrylate resin that has formed on the latent fingerprint ridges. The dye molecules become entrapped within the polymer matrix. When excited by light of a specific wavelength, the dye fluoresces, emitting light at a longer wavelength, which makes the fingerprint ridges stand out against the background.[6]

Data Presentation

Table 1: Basic Yellow 40 Working Solution Formulations

Formulation	Basic Yellow 40 Powder	Solvent	Volume	Notes
Ethanol-Based (Recommended)	2 grams	Ethanol	1000 ml	More effective formulation. Some of the dye may not dissolve; the clear solution can be decanted. [3]
Methanol-Based	1 gram	Methanol	500 ml	Less soluble than the ethanol-based formulation. [2] [3] Methanol is more toxic than ethanol.
Water-Based	0.5 grams	Distilled Water (with stock solution)	500 ml	A stock solution of 40ml distilled water, 35ml ethylene glycol, and Triton X-100 is prepared first. 1ml of this stock is mixed with the water and BY40 powder. Less effective than the ethanol-based formulation but suitable for surfaces sensitive to alcohol.

Table 2: Experimental Parameters

Parameter	Specification	Notes
Application Time	5 seconds	For tray immersion or aerosol spraying.[2][6]
Rinsing Time	10 seconds	Using a gentle stream of water. [6] Some studies suggest that for certain surfaces, not rinsing may yield good results.
Excitation Wavelength	365 - 485 nm	The optimal range for inducing fluorescence.[4][5]
Observation Filter	Yellow/Orange Goggles or 515 nm (BP 35) bandpass filter	To visualize the fluorescence and block the excitation light source.[2][6]
Working Solution Shelf Life	6 months	When stored in a dark, stoppered glass bottle.[2]

Experimental Protocols

I. Preparation of Working Solutions

A. Ethanol-Based Working Solution (Recommended)

- Weigh 2 grams of **Basic Yellow 40** powder.
- Measure 1000 ml of ethanol.
- In a fume hood, add the **Basic Yellow 40** powder to the ethanol in a clean, dark glass bottle with a stopper.
- Agitate the solution until the powder is dissolved. It is normal for some of the dye not to dissolve.
- Allow the solution to settle and decant the clear yellow supernatant for use.

B. Methanol-Based Working Solution

- Weigh 1 gram of **Basic Yellow 40** powder.
- Measure 500 ml of methanol.
- In a fume hood, add the **Basic Yellow 40** powder to the methanol in a clean, dark glass bottle with a stopper.
- Agitate the solution until the powder is dissolved.

C. Water-Based Working Solution

- Prepare a stock solution by mixing 40 ml of distilled water, 35 ml of ethylene glycol, and a small amount of Triton X-100 (detergent).
- In a separate container, add 0.5 grams of **Basic Yellow 40** powder to 500 ml of distilled water.
- Add 1 ml of the stock solution to the **Basic Yellow 40** and water mixture.
- Mix thoroughly.

II. Staining Protocol for Cyanoacrylate-Developed Latent Fingerprints

- Prerequisite: Ensure that the latent fingerprints have been fully developed using cyanoacrylate fuming and have been allowed to harden. Some researchers recommend waiting overnight after fuming before applying the dye stain.^[2]
- Application of **Basic Yellow 40** Solution:
 - Tray Immersion: Pour the BY40 working solution into a shallow tray. Submerge the item with the fumed prints into the solution for approximately 5 seconds.^[6]
 - Aerosol Spraying: Use a spray bottle to evenly apply the BY40 working solution to the surface with the fumed prints.^[2] Misting the item can help reduce excessive background staining.^[2]

- Rinsing: Gently rinse the item with a stream of cool tap water for approximately 10 seconds to remove excess dye.[\[6\]](#)
- Drying: Allow the item to air dry completely.

III. Visualization and Documentation

- Light Source: Illuminate the stained fingerprints with a forensic light source set to a wavelength between 365 nm and 485 nm.[\[4\]](#)[\[5\]](#)
- Observation: View the fluorescence while wearing yellow or orange colored goggles.[\[2\]](#) This will filter out the excitation light and allow for clear visualization of the fluorescent fingerprint ridges.
- Photography: Photograph the fluorescent prints using a camera equipped with a yellow or 515 nm (BP 35) bandpass filter.[\[2\]](#)[\[6\]](#)

Troubleshooting

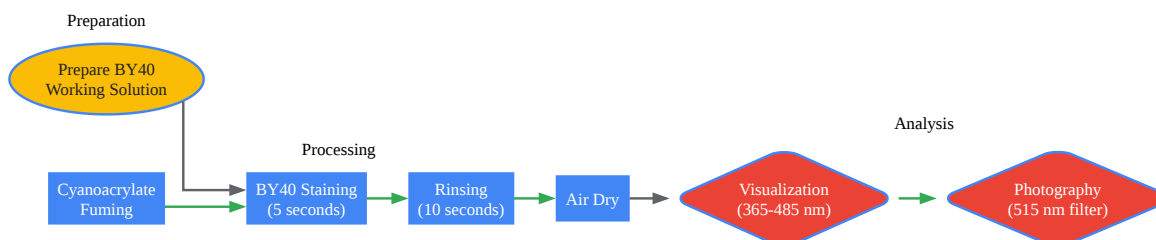
Issue	Possible Cause	Solution
Weak or No Fluorescence	Incomplete cyanoacrylate development.	Ensure proper fuming time and conditions.
Insufficient staining time.	Increase immersion or spray time slightly.	
Faded dye solution.	Prepare a fresh working solution.	
Excessive Background Staining	Over-application of the dye.	Reduce the application time or use a misting spray.
Surface is porous and has absorbed the dye.	Consider using a different development technique for porous surfaces.	
Inadequate rinsing.	Ensure a thorough but gentle rinse.	
Fluorescence of the Substrate	The surface material naturally fluoresces at the same wavelength as BY40.	Use a different fluorescent dye with a different excitation/emission profile.

Safety Precautions

- Fume Hood: Always prepare and use **Basic Yellow 40** solutions in a well-ventilated fume hood.[\[2\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- UV Protection: When using a UV light source, wear UV-protective goggles.[\[2\]](#)
- Handling: Avoid inhalation of the powder and contact with skin and eyes.
- Storage: Store **Basic Yellow 40** powder and solutions in tightly sealed, dark glass containers in a cool, dry place away from heat and ignition sources.

- Disposal: Dispose of chemical waste according to institutional and local regulations.

Logical Workflow



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Caption: Experimental workflow for **Basic Yellow 40** staining of latent fingerprints.

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